

Myraldyl Acetate: A Technical Whitepaper on its Discovery, Synthesis, and Toxicological Profile

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Compound of Interest

Compound Name: *Myraldyl acetate*

Cat. No.: *B1169923*

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For Researchers, Scientists, and Chemical Professionals

Introduction

Myraldyl Acetate, known chemically as 4-(4-Methyl-3-pentenyl)-3-cyclohexenylmethyl acetate, is a synthetic aroma chemical valued for its complex floral and fruity fragrance profile.^[1] It is not a pharmaceutical compound and possesses no known therapeutic mechanism of action. This document provides an in-depth technical overview of its discovery within the fragrance industry, its historical development, synthesis, and a summary of its toxicological data for a scientific audience. The information presented here is intended for professionals in chemistry and toxicology, and it should be noted that the core application of this molecule is in the formulation of fragrances for consumer goods.

Discovery and Historical Development

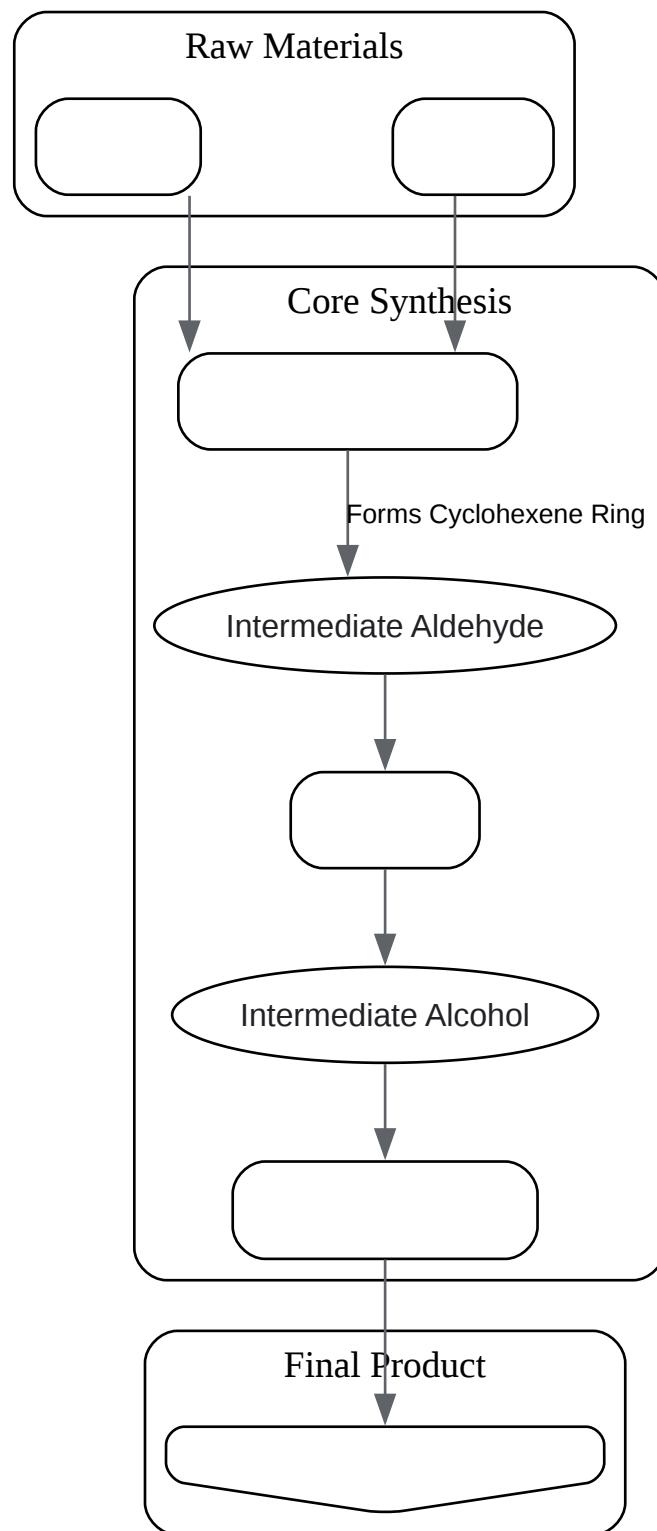
The development of **Myraldyl Acetate** is situated within the broader history of synthetic fragrance chemistry, which seeks to create novel scent molecules or replicate rare or expensive natural odors. While a specific date for its initial synthesis is not readily available in the public domain, its development is a product of the ongoing research and development efforts by flavor and fragrance companies to expand the perfumer's palette. Givaudan, a leading company in the flavor and fragrance industry, is a key manufacturer and supplier of **Myraldyl Acetate**.^[2] Its creation was likely driven by the demand for stable, long-lasting, and cost-effective floral scents for use in a wide range of consumer products, including perfumes, soaps, and detergents.^[1]

Chemical Properties and Synthesis

Myraldyl Acetate is a racemic mixture with the molecular formula C15H24O2 and a molecular weight of 236.35 g/mol .

Synthesis Workflow

The industrial synthesis of **Myraldyl Acetate** is typically achieved through a Diels-Alder reaction, a powerful tool in organic chemistry for forming cyclic compounds. This method is noted for its efficiency in creating molecular complexity.^[3] The general workflow involves the reaction of a diene with a dienophile to form the cyclohexene ring structure, followed by subsequent chemical modifications to yield the final acetate ester.



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A simplified workflow for the synthesis of **Myraldyl Acetate**.

Toxicological Data

As a fragrance ingredient, **Myraldyl Acetate** has been subject to toxicological review to ensure its safety for use in consumer products. The Research Institute for Fragrance Materials (RIFM) has published a safety assessment of **Myraldyl Acetate**.[\[4\]](#)[\[5\]](#) The following tables summarize the available quantitative data from these assessments.

Endpoint	Result	Method	Reference
Genotoxicity	Non-mutagenic	Bacterial Reverse Mutation Assay (OECD TG 471)	[4]
Phototoxicity/Photoallergenicity	Not expected to be phototoxic/photoallergenic	Based on UV/Vis spectra	[4]
Systemic Toxicity (Repeated Dose)	Below Threshold of Toxicological Concern (TTC) for a Cramer Class I material at current use levels.	N/A (No data available, TTC approach used)	[4]
Reproductive Toxicity	Below Threshold of Toxicological Concern (TTC) for a Cramer Class I material at current use levels.	N/A (No data available, TTC approach used)	[4]

Physicochemical and Environmental Data

Parameter	Value	Method	Reference
Molecular Formula	C15H24O2	-	[6]
Molecular Weight	236.35 g/mol	-	[6]
Persistence, Bioaccumulation, and Toxicity (PBT)	Not considered a PBT substance	IFRA Environmental Standards	[4]
Biodegradability	Readily biodegradable	OECD Test Method Guidelines	[2]

Conclusion

Myraldyl Acetate is a synthetic fragrance ingredient with a well-characterized chemical structure and toxicological profile. Its history is rooted in the innovation of the fragrance industry, where it serves as a key component in creating floral and fruity scents. While it is not a pharmaceutical agent and lacks a pharmacological mechanism of action, the available scientific data on its synthesis and safety are robust. This technical guide provides a consolidated overview of the existing knowledge on **Myraldyl Acetate** for a scientific audience.

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